

Personal protective equipment for handling Mat2A-IN-21

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Compound of Interest

Compound Name: Mat2A-IN-21

Cat. No.: B15586965

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Essential Safety and Handling Guide for Mat2A-IN-21

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Mat2A-IN-21**, a potent methionine adenosyltransferase 2A (MAT2A) inhibitor. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Chemical and Physical Properties

Property	Value	Source
IC50	49 nM	[1][2]
Target	Methionine Adenosyltransferase 2A (MAT2A)	[1][2]
Storage	Store at -20°C for short-term and -80°C for long-term.	[3]
Solubility	Soluble in DMSO.	

Personal Protective Equipment (PPE)

When handling **Mat2A-IN-21**, appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be worn at all times in the laboratory:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are essential. Gloves should be inspected before use and changed frequently, especially if contaminated.
- **Body Protection:** A lab coat must be worn to protect the skin and clothing.
- **Respiratory Protection:** If there is a risk of generating dusts or aerosols, a properly fitted respirator is necessary.

Handling and Storage

Proper handling and storage are critical to maintain the stability of **Mat2A-IN-21** and ensure the safety of laboratory personnel.

- **Receiving:** Upon receipt, visually inspect the package for any signs of damage or leakage.
- **Storage:** Store the compound in a tightly sealed container in a dry and well-ventilated area, adhering to the recommended storage temperatures (-20°C for short-term, -80°C for long-term) to ensure stability.^[3]
- **Preparation of Solutions:** Prepare solutions in a chemical fume hood to minimize inhalation exposure. For stock solutions, use appropriate solvents like DMSO. The stock solution can be stored at -80°C for up to six months or at -20°C for one month.^[3]
- **General Handling:** Avoid direct contact with the skin, eyes, and clothing. Do not breathe dust or vapor. Ensure adequate ventilation in the work area. After handling, wash hands thoroughly with soap and water.

Accidental Exposure and First Aid

In the event of accidental exposure, immediate action is crucial.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately remove contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

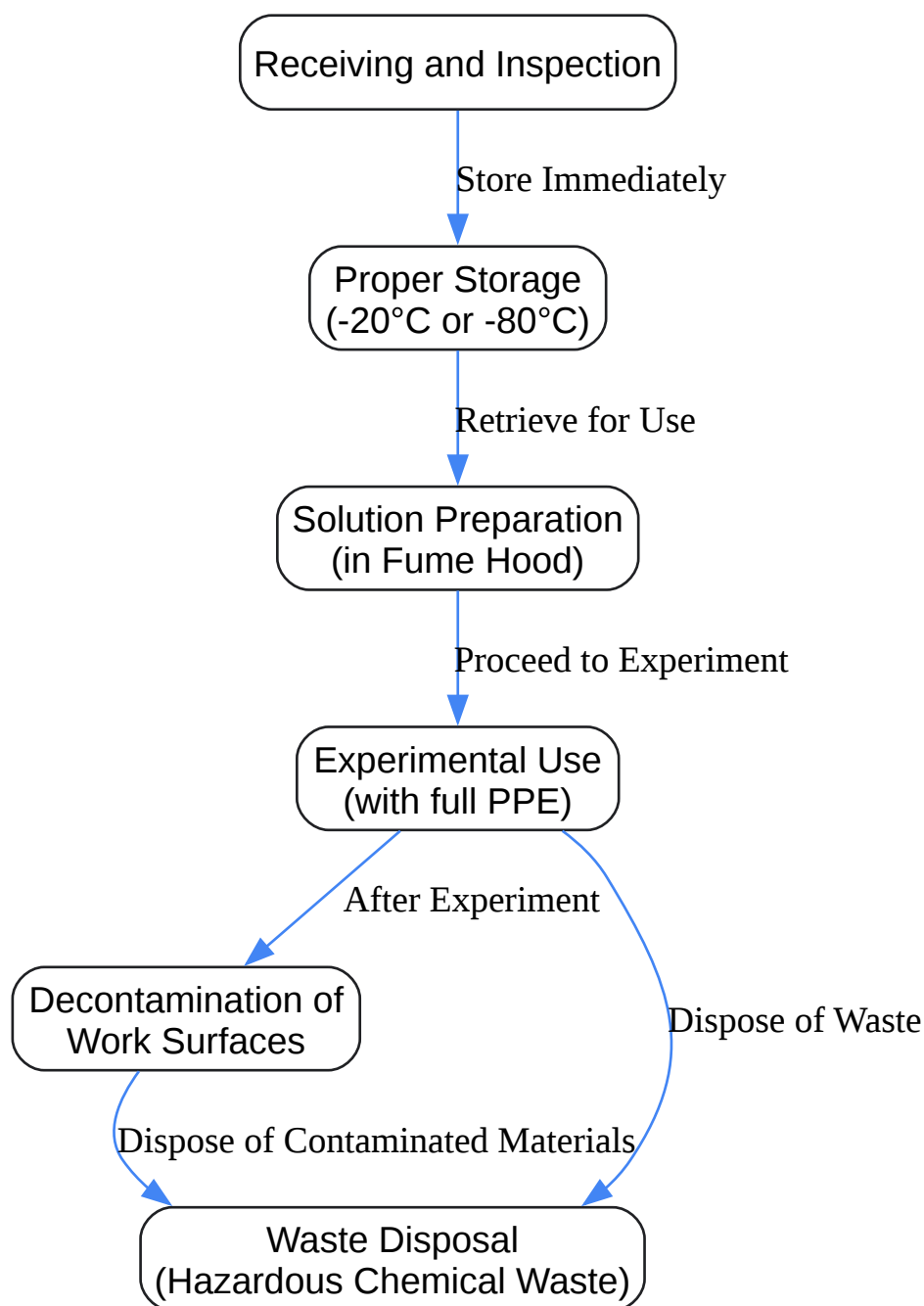
Spills and Disposal

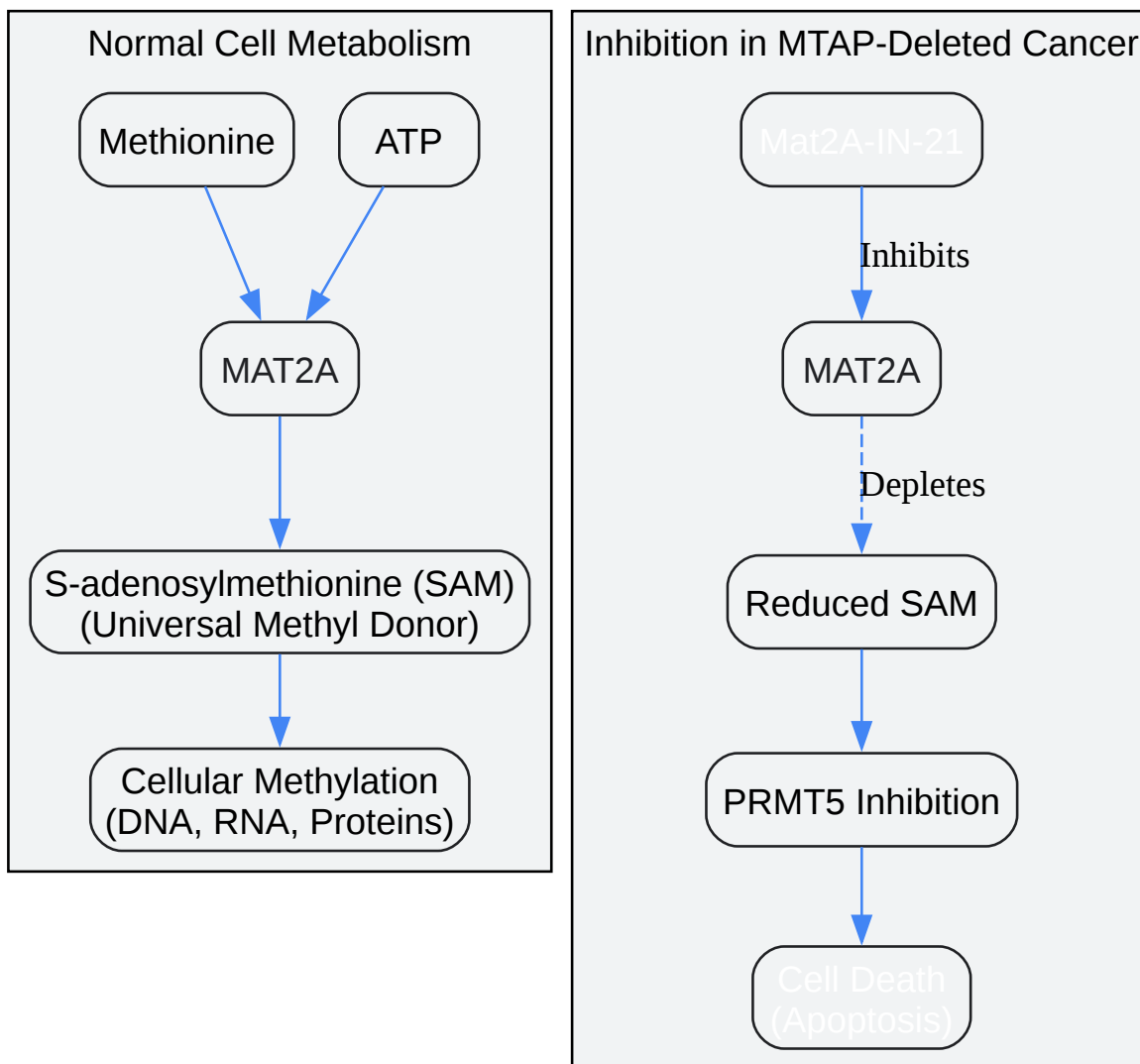
- **Spill Management:** In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. For solid spills, carefully sweep or scoop up the material to avoid generating dust and place it in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container.
- **Disposal:** Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

Experimental Workflow and Signaling Pathway

Workflow for Handling **Mat2A-IN-21**

The following diagram outlines the standard operating procedure for handling **Mat2A-IN-21** from receipt to disposal, ensuring safety and proper experimental execution.





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References

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